

Nanangenine H: A Technical Whitepaper on its Discovery, Origin, and Characterization

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Compound of Interest

Compound Name: *Nanangenine H*

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Abstract

Nanangenine H is a drimane sesquiterpenoid, a class of natural products known for their diverse biological activities. It was first identified as part of the "nanangenine" family of metabolites produced by a novel Australian fungus, *Aspergillus nanangensis*. This technical guide provides a comprehensive overview of the discovery, origin, and physicochemical properties of **Nanangenine H**. It includes detailed experimental protocols for its isolation and characterization, presents available quantitative data in a structured format, and features a visualization of the experimental workflow. While extensive biological activity data for **Nanangenine H** is not yet available, this document summarizes the known information and the broader context of the biological potential of related drimane sesquiterpenoids.

Discovery and Origin

Nanangenine H was discovered during a chemotaxonomic investigation of a previously undescribed Australian fungus, *Aspergillus nanangensis*.^[1] This novel fungal strain was isolated from a soil sample collected in the South Burnett region of Queensland, near the town of Nanango.^[1] *A. nanangensis* is distinguished by its production of terpenoids as the dominant class of secondary metabolites.^[1]

Nanangenine H is one of ten related drimane sesquiterpenoids isolated from the fungus, collectively named nanangenines.^[1] It is considered a putative biosynthetic intermediate within

this family of compounds.[1] The discovery of this unique family of compounds from a new fungal species highlights the potential of exploring novel microorganisms for the discovery of new bioactive molecules.

Physicochemical Properties

The structure of **Nanangenine H** was elucidated through detailed spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS), in conjunction with single-crystal X-ray diffraction studies of related nanangenine analogues.[1][2][3]

Property	Value	Reference
Molecular Formula	C ₂₂ H ₃₆ O ₆	[4]
Formal Name	9,9b-dihydroxy-3-methoxy-6,6,9a-trimethyl-1,3R,5R,5aS,6,7,8,9R,9aR,9bS-decahydronaphtho[1,2-c]furan-5-yl hexanoate	[4]
Appearance	White powder	[1]
Optical Rotation	[α] _D ²⁴ -270 (c 0.13, MeOH)	[1]
HRMS-ESI(+)	[M – H ₂ O + H] ⁺ calcd. for C ₂₂ H ₃₅ O ₅ ⁺	[1]
UV (MeCN) λ _{max} (log ε)	200 (3.98) nm	[1]
Origin	Fungus / Aspergillus nanangensis	[4]

Experimental Protocols

The following protocols are based on the methodologies described in the primary literature for the isolation and characterization of the nanangenine family, including **Nanangenine H**. [1]

Fungal Cultivation and Metabolite Extraction

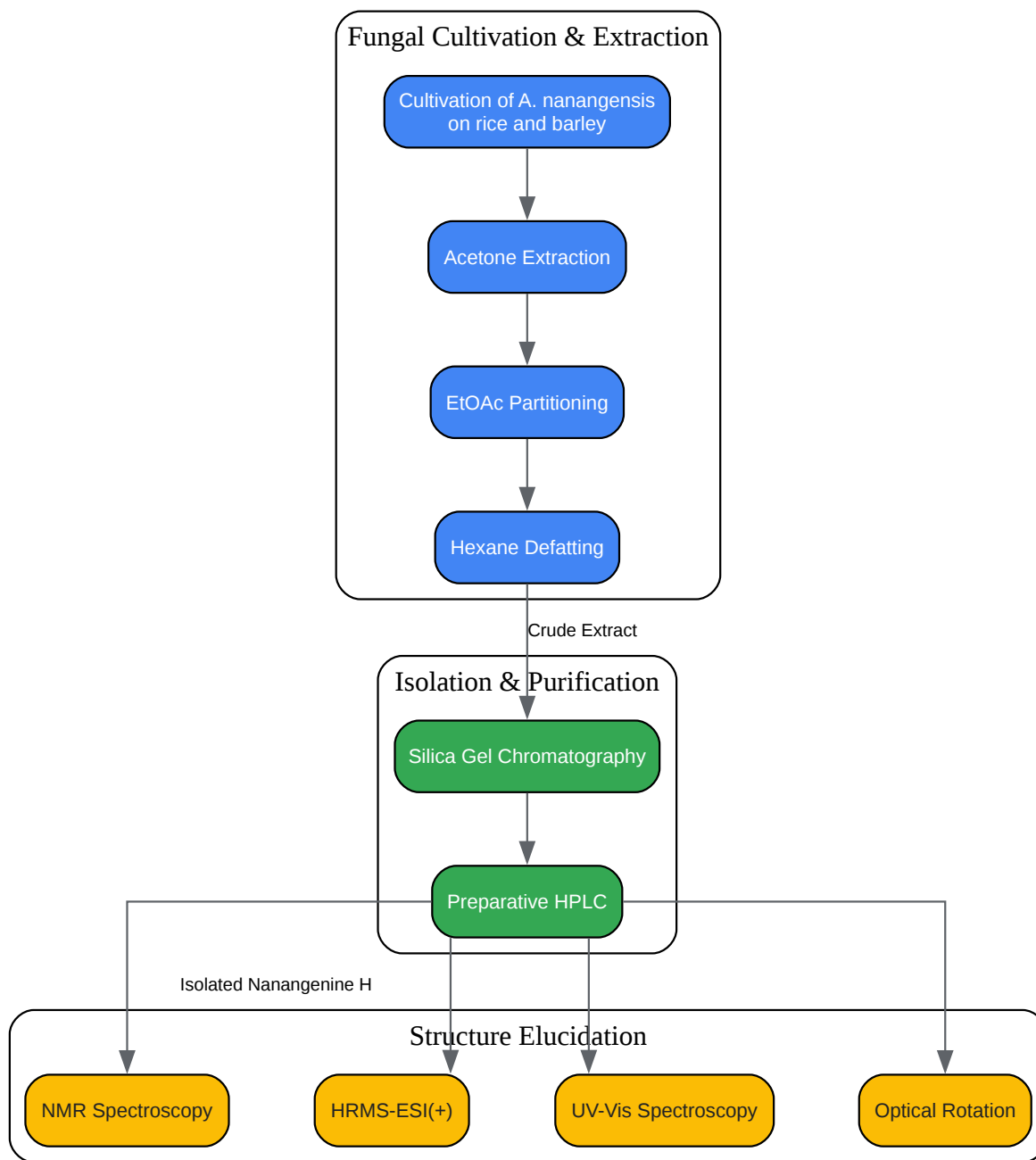
- **Aspergillus nanangensis** Cultivation: The fungus was cultivated on solid jasmine rice and pearl barley media for 21 days to achieve confluent mycelial growth.[1]
- **Extraction:** The grain cultures were extracted with acetone. The resulting aqueous residue was then partitioned with ethyl acetate (EtOAc).[1]
- **Defatting:** The EtOAc extract was defatted with hexane to yield an enriched extract of non-polar secondary metabolites.[1]

Isolation and Purification of Nanangenine H

- **Initial Fractionation:** The crude extract was subjected to initial fractionation using silica gel chromatography.[1]
- **Preparative HPLC:** Subfractions containing the nanangenines were further purified by preparative High-Performance Liquid Chromatography (HPLC) using a Hypersil C18 column with an isocratic mobile phase of 80% MeCN/H₂O containing 0.01% TFA at a flow rate of 60 mL min⁻¹. [1] **Nanangenine H** was isolated from these purification steps.

Spectroscopic Analysis

- **Optical Rotation:** Measured in MeOH on a Perkin-Elmer Model 341 polarimeter or a Jasco P-1010 polarimeter.[1]
- **UV-Vis Spectroscopy:** Acquired in MeCN on a Varian Cary 4000 spectrophotometer or a Jasco V-760 spectrophotometer.[1]
- **NMR Spectroscopy:** 1D and 2D NMR spectra were acquired for structure elucidation.
- **Mass Spectrometry:** High-Resolution Electrospray Ionization Mass Spectrometry (HRMS-ESI(+)) was used to determine the molecular formula.[1]



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Figure 1: Experimental workflow for the isolation and characterization of **Nanangenine H**.

Biological Activity

The nanangenine family of compounds, including **Nanangenine H**, were assayed for in vitro activity against bacteria, fungi, and mammalian cell lines.[1] **Nanangenine H**, along with nanangenines B, E, F, and G, exhibited low levels of cytotoxicity against four tested mammalian cell lines.[1] Specific quantitative data, such as IC₅₀ values, for **Nanangenine H** have not been reported in the primary literature.

Drimane sesquiterpenoids isolated from other *Aspergillus* species have demonstrated a range of biological activities, including anti-inflammatory and antiviral properties, as well as cytotoxicity against various mammalian cell lines.[1] This suggests that **Nanangenine H** and its analogues could be of interest for further biological screening and drug discovery efforts.

Signaling Pathways

Currently, there is no published data on the specific signaling pathways modulated by **Nanangenine H**. Given the limited biological data, its mechanism of action remains to be elucidated. Future research will be necessary to determine the molecular targets and cellular pathways affected by this compound.

Conclusion

Nanangenine H is a structurally interesting drimane sesquiterpenoid originating from the novel Australian fungus *Aspergillus nanangensis*. Its discovery underscores the value of exploring unique ecological niches for novel natural products. While preliminary biological screening has been conducted, further in-depth studies are required to fully characterize its biological activity profile and potential therapeutic applications. The detailed experimental protocols provided herein offer a foundation for researchers to conduct further investigations into **Nanangenine H** and the broader family of nanangenine compounds.

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References

- 1. BJOC - Nanangenines: drimane sesquiterpenoids as the dominant metabolite cohort of a novel Australian fungus, *Aspergillus nanangensis* [beilstein-journals.org]
- 2. Broad-spectrum antifungal activities and mechanism of drimane sesquiterpenoids [microbialcell.com]
- 3. Broad-spectrum antifungal activities and mechanism of drimane sesquiterpenoids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. BJOC - Nanangenines: drimane sesquiterpenoids as the dominant metabolite cohort of a novel Australian fungus, *Aspergillus nanangensis* [beilstein-journals.org]
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